

In-Depth Technical Guide: Safety and Handling Precautions for StickyCat Cl

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Compound of Interest

Compound Name: StickyCat Cl

Cat. No.: B6289728

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **StickyCat Cl**, a water-soluble olefin metathesis catalyst. The information is intended for laboratory personnel and professionals involved in chemical synthesis and drug development.

Chemical and Physical Properties

StickyCat Cl, with the chemical name (1,3-dimesityl-4-((trimethylammonio)methyl)imidazolidin-2-ylidene)dichloro(2-isopropoxybenzylidene)ruthenium(II) chloride, is a green powder.^[1] It is a ruthenium-based complex widely used as a catalyst in olefin metathesis reactions. Its key properties are summarized in the table below.

| Property | Value | Reference |
|------------------|--|-------------------------------|
| Chemical Formula | C ₃₅ H ₄₈ Cl ₃ N ₃ ORu | ^[2] ^[3] |
| Molecular Weight | 734.20 g/mol | ^[2] ^[3] |
| CAS Number | 1452227-72-3 | ^[2] ^[3] |
| Physical State | Powder | ^[1] |
| Color | Green | ^[1] |
| Solubility | Water-soluble, Insoluble in organic solvents. | ^[1] ^[2] |

Hazard Identification and Safety Precautions

Note: A specific Safety Data Sheet (SDS) for **StickyCat Cl** was not publicly available at the time of this writing. The following information is based on the safety data for a related ruthenium complex, Dichloro(p-cymene)ruthenium(II) dimer, and general best practices for handling organometallic compounds. It is imperative to obtain and consult the official SDS from the supplier before handling **StickyCat Cl**.

Potential Hazards:

- Eye Irritation: Like many ruthenium complexes, **StickyCat Cl** may cause serious eye irritation.[\[4\]](#)[\[5\]](#)
- Skin Irritation: May cause skin irritation upon contact.[\[6\]](#)
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[\[6\]](#)
- Harmful if Swallowed: Oral ingestion may be harmful.[\[5\]](#)

Recommended Personal Protective Equipment (PPE):

| PPE | Specification |
|------------------------|---|
| Eye Protection | Chemical safety goggles or a face shield. |
| Hand Protection | Nitrile or neoprene gloves. |
| Body Protection | Laboratory coat. |
| Respiratory Protection | Use in a well-ventilated area or under a fume hood. If dust is generated, a NIOSH-approved particulate respirator may be necessary. |

Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a fume hood, to minimize inhalation of dust.

- Avoid contact with skin and eyes.[\[5\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)
- The catalyst exhibits high stability and can be handled in the air for short periods.[\[1\]](#)

Storage:

- Short-term (< 1 week): Store under an inert gas atmosphere at ambient temperature.[\[3\]](#)
- Long-term (> 1 week): Store under an inert gas atmosphere in a cold, dry place (recommended temperature: 2 - 8 °C).[\[3\]](#)

Experimental Protocols

The following are generalized experimental protocols derived from literature utilizing ammonium-tagged ruthenium catalysts.[\[2\]](#)[\[8\]](#) Researchers should adapt these protocols based on their specific substrates and reaction conditions.

General Procedure for Olefin Metathesis in Toluene

- To a reaction vessel containing a magnetic stir bar, add the solid support (e.g., silica gel, 100 mg).
- Prepare a stock solution of **StickyCat Cl** (e.g., 2 mg) in a minimal amount of dichloromethane (e.g., 0.2 mL).
- Add the catalyst solution to the solid support and evaporate the solvent under reduced pressure.
- Add toluene (e.g., 1 mL) and the olefin substrate (e.g., 0.1 mmol) to the vessel.
- Stir the reaction mixture at the desired temperature (e.g., 80 °C) and monitor the reaction progress by a suitable analytical technique (e.g., GC, TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The catalyst, immobilized on the solid support, can be removed by filtration.

- The filtrate contains the product, which can be further purified if necessary.

Catalyst Immobilization and Removal

StickyCat Cl's ammonium tag facilitates its immobilization on various solid supports like silica gel, alumina, or activated carbon.^{[1][2]} This property allows for straightforward removal of the catalyst from the reaction mixture, resulting in products with very low ruthenium contamination.^{[2][8]}

The general workflow for catalyst use and removal is depicted in the diagram below.

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